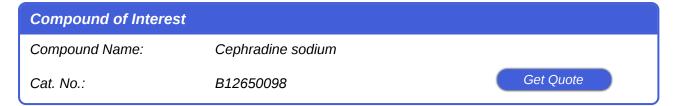


# Cephradine sodium CAS number and molecular formula

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# An In-depth Technical Guide to Cephradine Sodium

This technical guide provides a comprehensive overview of **Cephradine sodium**, intended for researchers, scientists, and professionals in drug development. The guide details its chemical properties, mechanism of action, and relevant experimental protocols.

## **Chemical and Physical Properties**

Cephradine is a first-generation cephalosporin antibiotic.[1][2] It is a semi-synthetic antibiotic derived from cephalosporin. The sodium salt form is also utilized. Below is a summary of its key identifiers and properties.



Identifier	Value	Reference
IUPAC Name	sodium (6R,7R)-7-((R)-2- amino-2-(cyclohexa-1,4-dien- 1-yl)acetamido)-3-methyl-8- oxo-5-thia-1- azabicyclo[4.2.0]oct-2-ene-2- carboxylate	[3]
CAS Number	57584-26-6	[3]
Molecular Formula	C16H18N3NaO4S	[3]
Molecular Weight	371.39 g/mol	[3]
Synonyms	Cefradine sodium, Maxisporin, UNII-04FRJ20XNF	[3]

A related compound is Cephradine in its free base form, which has the CAS number 38821-53-3 and the molecular formula C16H19N3O4S.[4][5][6]

### **Mechanism of Action**

Cephradine exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[1] [7] The primary target of Cephradine is a group of enzymes known as penicillin-binding proteins (PBPs).[1][2]

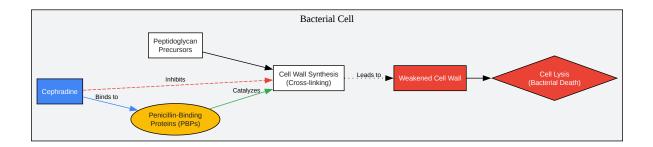
The key steps in its mechanism of action are:

- Binding to PBPs: The  $\beta$ -lactam ring in the structure of Cephradine mimics the D-alanyl-D-alanine moiety of the peptidoglycan precursors. This allows it to bind to the active site of PBPs.[1]
- Inhibition of Transpeptidation: This binding inhibits the transpeptidation activity of the PBPs, which is the final and crucial step in the cross-linking of the peptidoglycan chains that form the bacterial cell wall.[2][7]
- Cell Wall Weakening and Lysis: The inhibition of peptidoglycan synthesis leads to a
  weakened and unstable cell wall. Consequently, the bacterial cell cannot withstand the



internal osmotic pressure, resulting in cell lysis and death.[1]

Cephradine is effective against a broad spectrum of Gram-positive bacteria and some Gram-negative bacteria.[1]



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Mechanism of Action of Cephradine.

## **Experimental Protocols**

A common method for the synthesis of Cephradine involves the acylation of 7-aminodesacetoxycephalosporanic acid (7-ADCA).[8]

#### Materials:

- Dihydrophenylglycine sodium salt
- Carbonyldiimidazole
- 7-ADCA
- Anhydrous solvents (e.g., dichloromethane, chloroform, toluene, DMA, DMF)

#### Procedure:

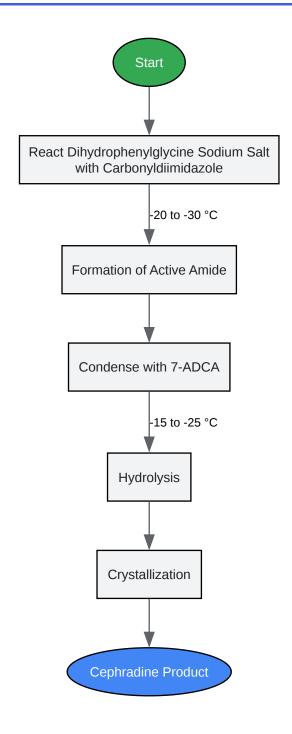
## Foundational & Exploratory





- Preparation of Active Amide: Dihydrophenylglycine sodium salt is reacted with carbonyldiimidazole in an anhydrous solvent to form an active amide. The molar ratio of dihydrophenylglycine sodium salt to carbonyldiimidazole is typically 1:1.0–1.6. The reaction is carried out at a temperature of -20 to -30 °C.[8]
- Condensation with 7-ADCA: The active amide is then reacted with 7-ADCA. The molar ratio of 7-ADCA to dihydrophenylglycine sodium salt is approximately 1:1.0–1.4, and the reaction temperature is maintained between -15 and -25 °C.[8]
- Hydrolysis and Crystallization: Following the condensation reaction, the product is hydrolyzed and crystallized to yield Cephradine.[8]





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General workflow for the synthesis of Cephradine.

HPLC is a widely used technique for the quantification of Cephradine in pharmaceutical formulations and biological samples.[9][10][11]

Sample Preparation:



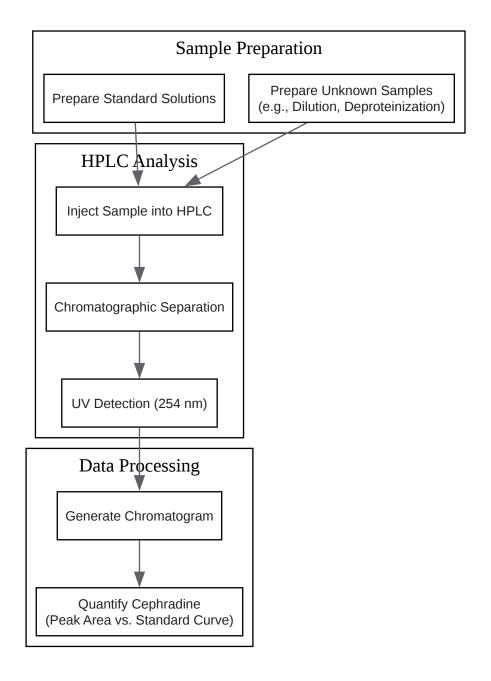
- Standard Solution: A standard solution of 100 μg/mL Cephradine can be prepared by dissolving 100 mg of Cephradine in 1000 mL of methanol. Serial dilutions are then made to prepare a range of concentrations (e.g., 2.5-12.5 μg/mL).[10][11]
- Biological Samples: For serum samples, deproteinization is required before injection into the HPLC system. Urine samples may be diluted. For stomach contents, purification using a Sep-Pak C18 cartridge may be necessary.[9]

HPLC Conditions: The following table summarizes typical HPLC conditions for Cephradine analysis.

Parameter	Condition	Reference
Column	Zorbax 300-SCX Agilent Column (5μm, 4.6×250 mm)	[10][11]
Mobile Phase A	25 mM Ammonium acetate pH 5.0	[12]
Mobile Phase B	Acetonitrile	[12]
Mixing Ratio	95% A : 5% B	[12]
Flow Rate	0.6 mL/min	[12]
Column Temperature	50 °C	[12]
Injection Volume	1 μL	[12]
UV Detection	254 nm	[12]

Data Analysis: The concentration of Cephradine in the samples is determined by comparing the peak area from the sample chromatogram to a standard curve generated from the analysis of the standard solutions.





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Workflow for the quantitative analysis of Cephradine by HPLC.

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